

Personal protective equipment for handling DB-3-291

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Compound of Interest

Compound Name: DB-3-291
Cat. No.: B10831167

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Essential Safety and Handling Guide for DB-3-291

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **DB-3-291**. Adherence to these procedures is essential for ensuring laboratory safety and proper disposal.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **DB-3-291** is provided below. This information is crucial for safe handling and storage.

Property	Value
Catalog Number	HY-137345
CAS Number	2769753-64-0
Molecular Formula	C41H44CLN11O8S
Molecular Weight	886.37
Appearance	Solid
Storage Conditions	Powder: -20°C for 2 years In DMSO: 4°C for 2 weeks, -80°C for 6 months

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DB-3-291** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational Plan for Handling and Disposal

A systematic approach to handling and disposing of **DB-3-291** is critical for safety and environmental protection.

Handling Procedures:

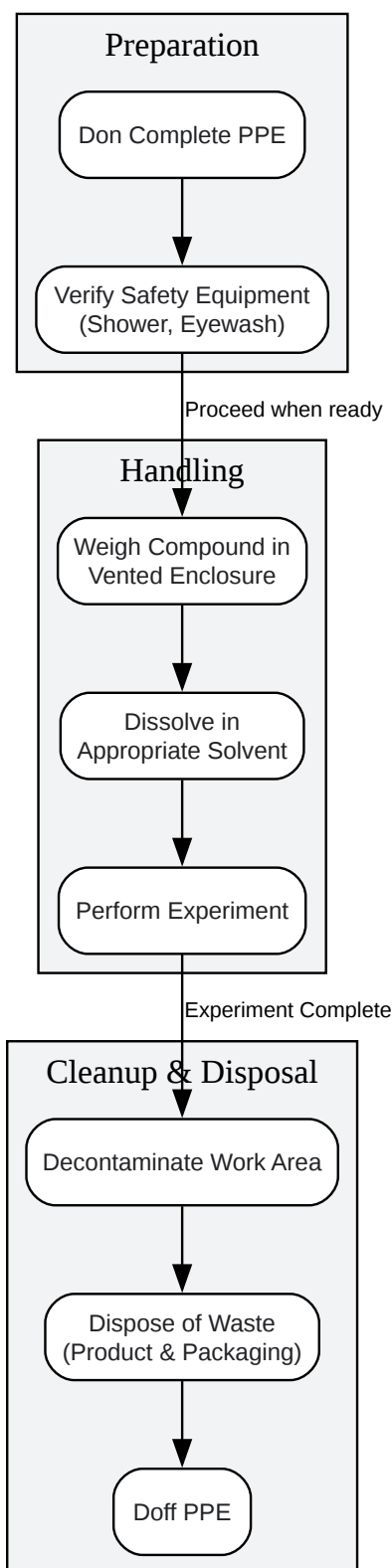
- Preparation:
 - Ensure an accessible safety shower and eye wash station are available.^[1]
 - Wear the complete, recommended personal protective equipment (PPE) as detailed in the table above.^[1]
- Handling:
 - Avoid contact with skin and eyes.
 - Avoid formation of dust and aerosols.
 - Provide appropriate exhaust ventilation at places where dust is formed.
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.
 - Recommended storage temperature is -20°C.

Disposal Plan:

- Product Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **DB-3-291**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **DB-3-291**.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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